

Operational Directive: Safe Disposal of 5-Nitro-2-furamide

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Compound of Interest

Compound Name: 5-nitro-2-furamide

CAS No.: 701-51-9

Cat. No.: B3511988

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Executive Summary: **5-nitro-2-furamide** (CAS: 3460-67-1) is a nitrofuran derivative presenting dual hazards: flammability (Flammable Solid, Category 1/2) and biological toxicity (suspected mutagen/carcinogen). Unlike standard organic waste, this compound carries a high risk of rapid combustion and dust explosion.[1]

The only acceptable disposal method is high-temperature incineration equipped with NOx scrubbing. Under no circumstances should this compound be discharged into municipal water systems or treated with standard bench-top neutralization protocols.

Hazard Profile & Physicochemical Properties

Before handling waste, you must understand the material's behavior.[2] **5-nitro-2-furamide** is not just "toxic waste"; it is a reactive solid.

Property	Value/Description	Operational Implication
CAS Number	3460-67-1	Use for waste manifesting.
Physical State	Crystalline Solid (Yellow/Orange)	Dust generation is the primary explosion risk.
Flammability	High (Flammable Solid)	Burns rapidly.[3] Keep away from heat/sparks.[1][2][3][4][5][6]
Toxicity	Mutagenic / Suspected Carcinogen	Zero-contact handling required.
Decomposition	>200°C (Releases NO _x , CO)	Incineration requires specific scrubbers.
Solubility	Low in water; Soluble in DMF/DMSO	Do not attempt aqueous dilution for disposal.

Pre-Disposal Safety Protocols

The "Why" – Mechanism of Hazard: The nitro group (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

) at the 5-position of the furan ring is chemically energetic. Upon thermal decomposition or combustion, it releases nitrogen oxides (

), which are toxic and corrosive.[1] Furthermore, dry nitrofuran dusts possess high surface area and can generate static charges, leading to dust explosions if handled with standard polystyrene or non-conductive plastics in dry environments.

Mandatory PPE:

- Respiratory: N95 minimum; P100/HEPA respirator recommended during weighing or spill cleanup.
- Skin: Double nitrile gloves (0.11 mm minimum thickness).
- Eyes: Chemical splash goggles (safety glasses are insufficient for dusts).

Step-by-Step Disposal Procedures

Scenario A: Solid Waste (Pure Substance or Contaminated Solids)

Use this workflow for expired stock, weighing papers, and contaminated gloves.

- Segregation: Do not mix with oxidizers (e.g., nitrates, perchlorates) or strong acids. **5-nitro-2-furamide** acts as a reducing agent and fuel.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a fiber drum with a conductive liner. Avoid glass for solid waste to prevent breakage-induced dispersion.
- Static Control: If transferring large quantities (>100g), ground the receiving container to prevent static discharge ignition.
- Labeling: Mark clearly as:
 - Hazardous Waste: Solid[7]
 - Constituent: **5-nitro-2-furamide**[8]
 - Hazards: Flammable Solid, Toxic[5]
- Storage: Store in a flammables cabinet (yellow cabinet) until pickup. Do not store with oxidizers.

Scenario B: Liquid Waste (Solutions in DMSO, Methanol, etc.)

Use this workflow for reaction mixtures or mother liquors.

- Solvent Compatibility: Ensure the carrier solvent is compatible with incineration. Halogenated solvents (DCM, Chloroform) must be segregated from non-halogenated solvents (Methanol, Acetone) depending on your facility's incinerator capabilities.

- Concentration Limit: If the concentration of **5-nitro-2-furamide** exceeds 5%, label as a "High Hazard" solution.
- Container: Use a standard solvent waste carboy (HDPE or Stainless Steel).
- Labeling:
 - Hazardous Waste: Liquid
 - Constituents: [Solvent Name] + **5-nitro-2-furamide**
 - Hazards: Flammable, Toxic[5]

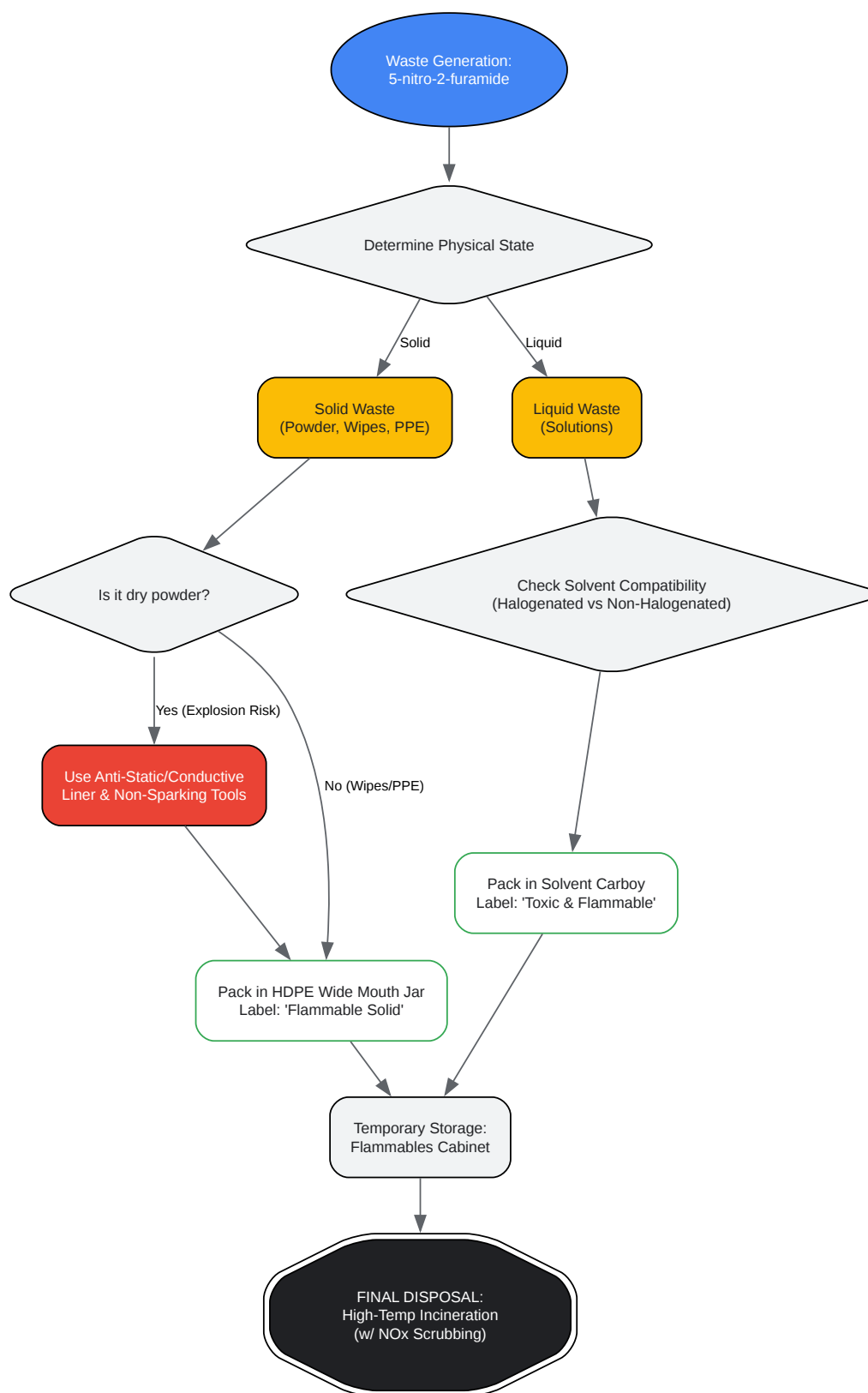
Emergency Spill Management

CRITICAL: Do not use a vacuum cleaner unless it is specifically rated for explosive dusts (Class II, Division 1). Standard vacuums can ignite the dust cloud.

- Evacuate: Clear the immediate area of non-essential personnel.
- Eliminate Ignition: Cut power to hot plates and stirrers.
- Wet Method: Gently mist the spill with an inert solvent (e.g., water or ethanol, depending on solubility/cleanup plan) to suppress dust.
- Sweep: Use non-sparking tools (plastic scoop or beryllium-copper shovel).
- Disposal: Place all cleanup materials into the Solid Waste container described in Scenario A.

Disposal Logic Flowchart

The following diagram illustrates the decision matrix for segregating and processing **5-nitro-2-furamide** waste.



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Figure 1: Operational decision tree for the segregation and packaging of **5-nitro-2-furamide** waste streams.

Regulatory Compliance (RCRA/EPA)

While **5-nitro-2-furamide** is not explicitly P-listed or U-listed under US EPA RCRA regulations by its specific CAS number, it must be characterized by the generator.

- Characteristic Waste: Due to its flammability, it is classified as D001 (Ignitable).[9]
- Generator Knowledge: As a researcher, you must declare it as Toxic due to its mutagenic properties.
- Waste Code Assignment:
 - D001: Ignitable Characteristic.
 - Recommended: Treat as cytotoxic/genotoxic waste if your facility has a specific stream for this (often "Purple Bag" or specific incineration bins).

References

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